

Hazard Identification and Safety Precautions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-FAM SE
CAS No.: 92557-80-7
Cat. No.: B1664180

[Get Quote](#)

While some suppliers state **5-FAM SE** has no known OSHA hazards, it is widely recommended to handle all chemicals with caution as the hazards may not be thoroughly investigated[4][5]. Several sources classify it as an irritant.

GHS Hazard Classifications:

- Skin Irritation, Category 2: Causes skin irritation[6].
- Eye Irritation, Category 2/2A: Causes serious eye irritation[6].
- Specific Target Organ Toxicity (Single Exposure), Category 3: May cause respiratory irritation[6].

Potential Health Effects:

- Inhalation: May be harmful if inhaled and can cause respiratory tract irritation[4][5].
- Skin Contact: May be harmful if it comes in contact with skin, causing irritation[4][6].
- Eye Contact: Causes serious eye irritation[6].

- Ingestion: May be harmful if swallowed[4].

Personal Protective Equipment (PPE) and Handling

To mitigate risks, appropriate personal protective equipment should be worn and safe laboratory practices followed.

- Engineering Controls: Use in a well-ventilated area. Employ local exhaust ventilation or process enclosures where dust may be formed to keep airborne levels below exposure limits[5].
- Eye Protection: Wear appropriate protective eyewear, such as safety glasses with side-shields or goggles[7].
- Skin Protection: Wear protective gloves and a lab coat. Change contaminated clothing immediately[5][7].
- Respiratory Protection: While not always required, a NIOSH-approved respirator should be used when handling reactive dyes, especially when there is a risk of inhaling airborne dust[5][8].
- General Hygiene: Avoid contact with skin, eyes, and clothing[5]. Do not breathe dust or vapors[6][7]. Wash hands thoroughly after handling and before breaks[5][7].

First Aid Measures

In the event of exposure, follow these first-aid guidelines immediately.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if irritation or discomfort persists[4][7].
Skin Contact	Immediately wash the affected area with soap and copious amounts of water. Seek medical attention in the event of irritation[4][7].
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring complete irrigation by keeping eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice[4][7].
Ingestion	Do NOT induce vomiting. If the person is conscious, wash out their mouth with water. Give water to drink. Never give anything by mouth to an unconscious person. Seek medical advice[4][7].

Storage, Stability, and Disposal

Proper storage is critical for maintaining the reagent's reactivity and ensuring safety.

- **Storage Conditions:** Store the lyophilized solid at -20°C, desiccated, and protected from light[2][4][9][10]. Containers that have been opened must be carefully resealed and kept upright[4].
- **Stability:** Lyophilized amine-reactive dyes are stable for 6-12 months when stored as directed[10]. Stock solutions in anhydrous DMSO should be stored at -20°C or -80°C and used within one to six months, depending on the specific recommendations[11][12]. Reactive compounds are not stable in solution for long periods, so fresh preparation is advised[10].
- **Materials to Avoid:** Avoid strong oxidizing agents and strong acids[5].

- **Spill Cleanup:** For small spills, sweep up the solid material and place it in a suitable container for disposal. Avoid generating dust. Do not allow the product to enter drains[5].
- **Disposal:** Dispose of all waste in accordance with applicable local, state, and federal laws[7].

Technical Data Summary

The following table summarizes key quantitative and technical data for **5-FAM SE**.

Parameter	Value
Molecular Formula	C ₂₅ H ₁₅ NO ₉
Molecular Weight	473.4 g/mol
CAS Number	92557-80-7
Appearance	Orange / Yellow-orange solid powder
Excitation Wavelength (Max)	~492-495 nm
Emission Wavelength (Max)	~514-520 nm
Solubility	Soluble in anhydrous DMSO and DMF
Storage (Lyophilized)	-20°C, Desiccate, Protect from light
Reactive Moiety	N-hydroxysuccinimide (NHS) ester
Reacts With	Primary and secondary aliphatic amines

Data compiled from multiple sources[2][3][4][9].

Experimental Protocol: Protein Labeling

This section provides a detailed methodology for a common application of **5-FAM SE**: the fluorescent labeling of a protein.

Objective: To covalently conjugate **5-FAM SE** to primary amines on a target protein.

Materials:

- **5-FAM SE**, lyophilized solid
- Anhydrous dimethylsulfoxide (DMSO)
- Target protein (e.g., IgG antibody) in an amine-free buffer (e.g., PBS)
- Labeling buffer: 0.1 M sodium bicarbonate or borate, pH 8.5-9.0[1][10]
- Purification column (e.g., size-exclusion chromatography)

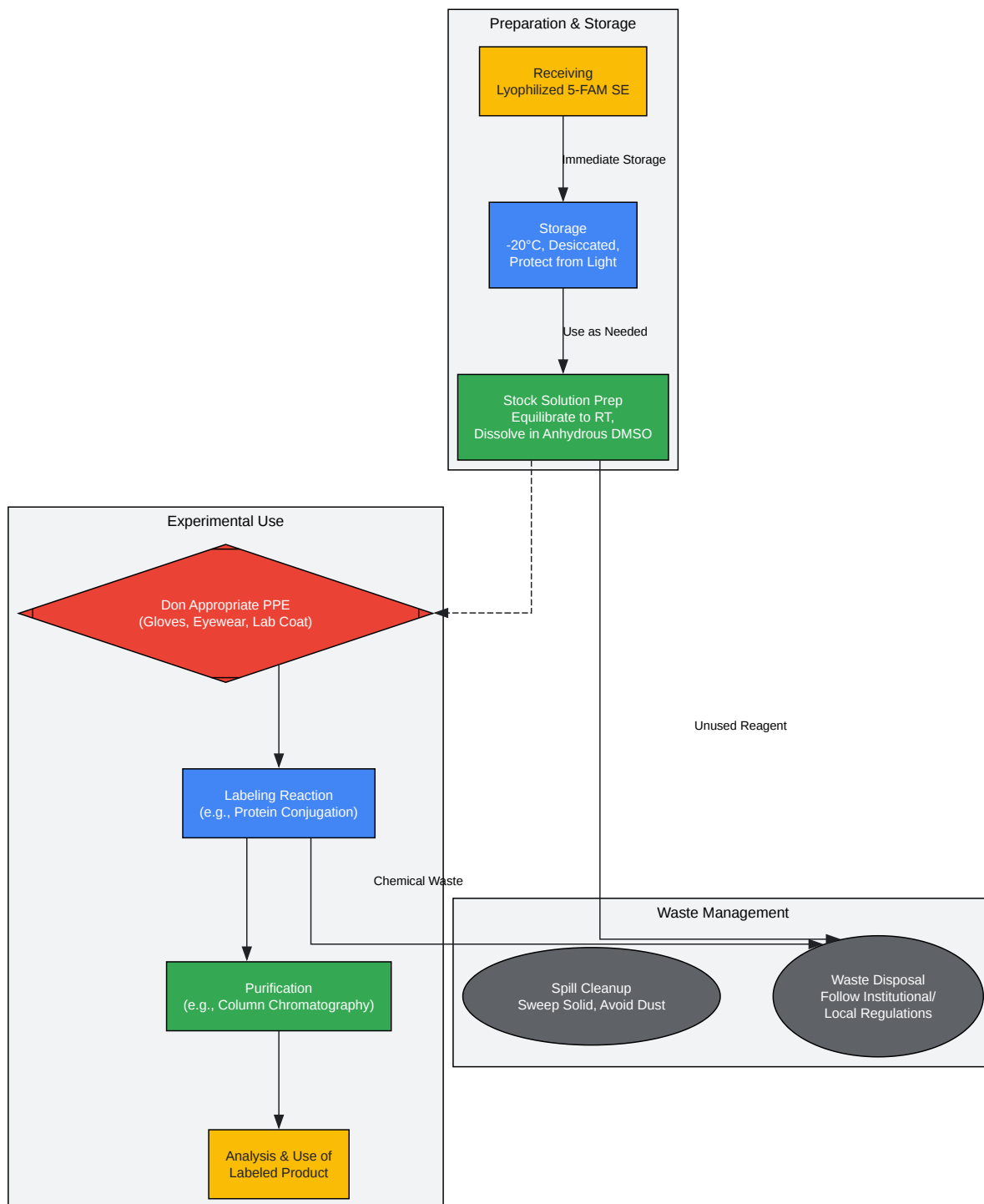
Procedure:

- Prepare Protein Solution:
 - Dissolve or dialyze the protein into the labeling buffer at a concentration of approximately 2 mg/mL. The optimal pH is 8.5 ± 0.5 , as the NHS ester reacts with non-protonated amine groups[1][10].
- Prepare **5-FAM SE** Stock Solution:
 - Allow the vial of lyophilized **5-FAM SE** to equilibrate to room temperature before opening to prevent moisture condensation.
 - Add the appropriate volume of anhydrous DMSO to create a 10 mM stock solution[1]. Mix by vortexing or pipetting until fully dissolved. This solution should be prepared fresh for each labeling reaction as the reactive compound is not stable in solution[10].
- Labeling Reaction:
 - Calculate the required volume of **5-FAM SE** stock solution. A molar ratio of 10:1 (dye:protein) is a common starting point, but this should be optimized for each specific protein[1].
 - While gently stirring, add the calculated volume of **5-FAM SE** stock solution to the protein solution.
 - Incubate the reaction mixture for 60 minutes at room temperature, protected from light[1]. Gentle agitation during incubation can improve labeling efficiency.

- Purification:
 - Separate the labeled protein conjugate from unreacted, hydrolyzed dye using a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with a suitable storage buffer (e.g., PBS).
 - Collect the fractions containing the fluorescently labeled protein, which will typically be the first colored band to elute.
- Characterization and Storage:
 - Determine the degree of labeling (DOL) using spectrophotometry.
 - Store the purified conjugate according to the protein's requirements, typically at 4°C or -20°C, protected from light.

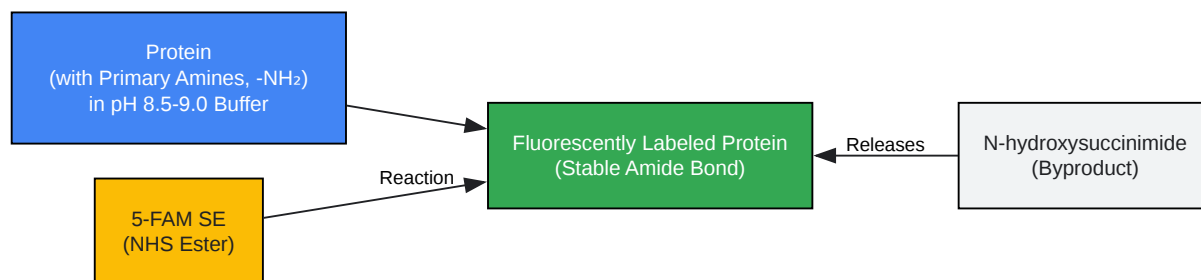
Visual Workflow and Pathway Diagrams

To further clarify the handling and application process, the following diagrams illustrate key workflows.



[Click to download full resolution via product page](#)

Caption: General workflow for handling **5-FAM SE** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Simplified reaction pathway for labeling amines with **5-FAM SE**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [abpbio.com](https://www.abpbio.com) [[abpbio.com](https://www.abpbio.com)]
- 3. 5-FAM, SE [5-Carboxyfluorescein, SE] [[eurogentec.com](https://www.eurogentec.com)]
- 4. [eurogentec.com](https://www.eurogentec.com) [[eurogentec.com](https://www.eurogentec.com)]
- 5. [peptide.com](https://www.peptide.com) [[peptide.com](https://www.peptide.com)]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. docs.aatbio.com [docs.aatbio.com]
- 8. [organicdye.com](https://www.organicdye.com) [[organicdye.com](https://www.organicdye.com)]
- 9. [biotium.com](https://www.biotium.com) [[biotium.com](https://www.biotium.com)]
- 10. documents.thermofisher.com [documents.thermofisher.com]
- 11. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- [12. Amine-Reactive Dyes for Dead Cell Discrimination in Fixed Samples - PMC](#)
[\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- To cite this document: BenchChem. [Hazard Identification and Safety Precautions]. BenchChem, [2026]. [Online PDF]. Available at:
[\[https://www.benchchem.com/product/b1664180/docs#hazard-identification-and-safety-precautions\]](https://www.benchchem.com/product/b1664180/docs#hazard-identification-and-safety-precautions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)